

2-Amino-5-iodobenzoic acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Amino-5-iodobenzoic acid

Cat. No.: B145736

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2-Amino-5-iodobenzoic Acid: A Technical Safety and Handling Guide

This technical guide provides a comprehensive overview of the safety data, handling precautions, and available toxicological information for **2-Amino-5-iodobenzoic acid**. It is intended for researchers, scientists, and professionals in drug development who may handle or utilize this compound in their work.

Chemical and Physical Properties

2-Amino-5-iodobenzoic acid is a substituted aromatic compound with the molecular formula $C_7H_6INO_2$. Its properties are summarized in the table below.

Property	Value
Molecular Weight	263.03 g/mol
Appearance	White to light yellow or beige crystalline powder
Melting Point	219-221 °C (decomposes)
Solubility	Soluble in alcohol; Insoluble in water
Synonyms	5-Iodoanthranilic acid
CAS Number	5326-47-6


Hazard Identification and Classification

2-Amino-5-iodobenzoic acid is classified as a hazardous substance. The GHS classification is summarized below.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[1] [2]
Eye Irritation	2	H319: Causes serious eye irritation[1][2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]

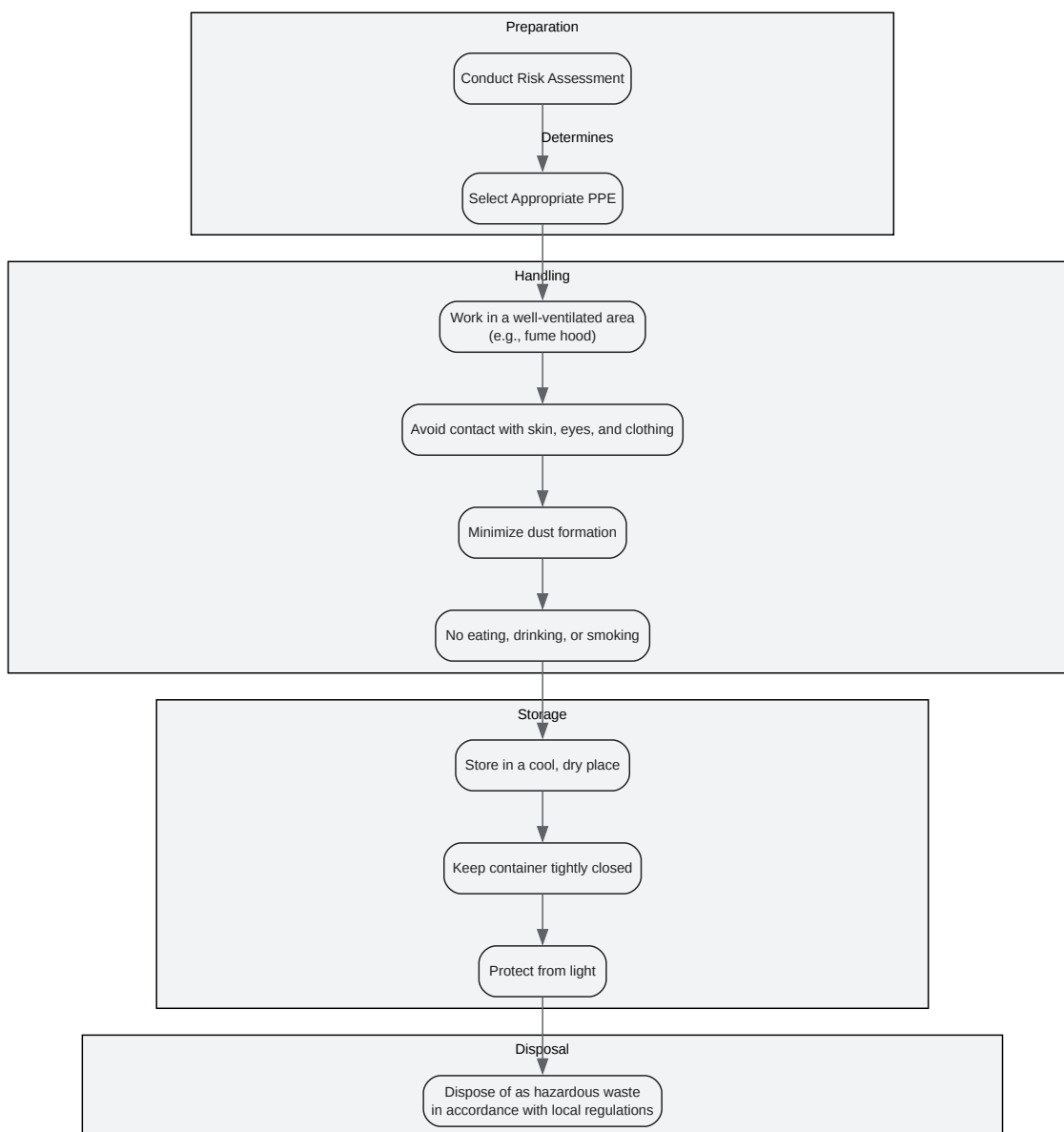
Signal Word: Warning[1]

Hazard Pictogram:

 alt text

Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **2-Amino-5-iodobenzoic acid**. The following is a general workflow for safe handling.



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Caption: General workflow for safe handling of **2-Amino-5-iodobenzoic acid**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.[1]

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[1]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[1]

Toxicological Information

While **2-Amino-5-iodobenzoic acid** is classified as an irritant, specific quantitative toxicological data is largely unavailable in the public domain. The following sections describe the standard experimental protocols used to assess the hazards associated with this compound.

Acute Toxicity

No specific LD50 (oral, dermal) or LC50 (inhalation) data is available for **2-Amino-5-iodobenzoic acid**. [1]

- Experimental Protocol (General):

- Oral LD50: Typically determined in rats. A single dose of the substance is administered by gavage. Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 is the statistically estimated dose that is lethal to 50% of the test population.
- Dermal LD50: Usually conducted in rabbits or rats. The substance is applied to a shaved area of the skin and held in contact with a porous gauze dressing. Observations for toxicity and mortality are made over a defined period.
- Inhalation LC50: Rats are typically exposed to the substance as a dust, mist, or vapor in an inhalation chamber for a specified duration. The LC50 is the concentration in the air that is lethal to 50% of the test animals.

Irritation and Corrosivity

- Skin Irritation: Classified as a skin irritant.[1][2]
 - Experimental Protocol (General - Draize Rabbit Skin Test): A small amount of the substance is applied to a shaved patch of skin on a rabbit and covered with a gauze patch. The site is observed for signs of erythema (redness) and edema (swelling) at specific intervals.[3]
- Eye Irritation: Classified as a serious eye irritant.[1][2]
 - Experimental Protocol (General - Draize Rabbit Eye Test): A small amount of the substance is instilled into the conjunctival sac of one eye of a rabbit. The eye is then observed for redness, swelling, discharge, and corneal opacity at set time points.[3] An alternative in vitro method is the Hen's Egg Test on the Chorioallantoic Membrane (HET-CAM), which assesses the irritancy potential of a substance by observing its effect on the blood vessels of a chicken embryo's chorioallantoic membrane.[4][5]

Genotoxicity

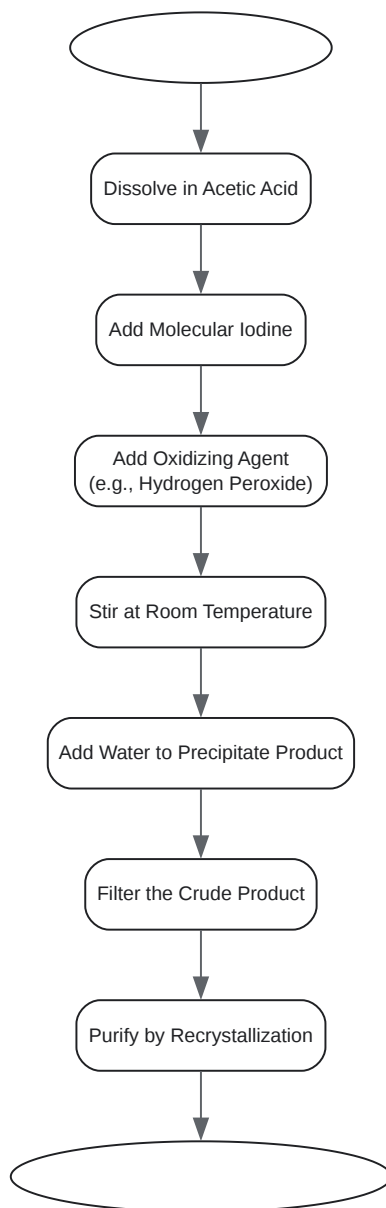
No specific data on the mutagenicity or genotoxicity of **2-Amino-5-iodobenzoic acid** is available.

- Experimental Protocol (General):

- Ames Test (Bacterial Reverse Mutation Assay): This test uses strains of *Salmonella typhimurium* that are mutated to be unable to synthesize histidine. The substance is incubated with the bacteria, and the number of revertant colonies (bacteria that have regained the ability to synthesize histidine) is counted. A significant increase in revertants indicates mutagenic potential.[\[6\]](#)[\[7\]](#)
- In Vitro Micronucleus Test: Mammalian cells are exposed to the substance. After treatment, the cells are examined for the presence of micronuclei, which are small, extranuclear bodies containing chromosomal fragments or whole chromosomes that were not incorporated into the daughter nuclei during cell division. An increase in micronuclei suggests clastogenic or aneugenic activity.[\[8\]](#)[\[9\]](#)
- Chromosomal Aberration Test: Mammalian cells are treated with the substance, and then metaphase chromosomes are examined for structural abnormalities.[\[10\]](#)

Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **2-Amino-5-iodobenzoic acid** from anthranilic acid.



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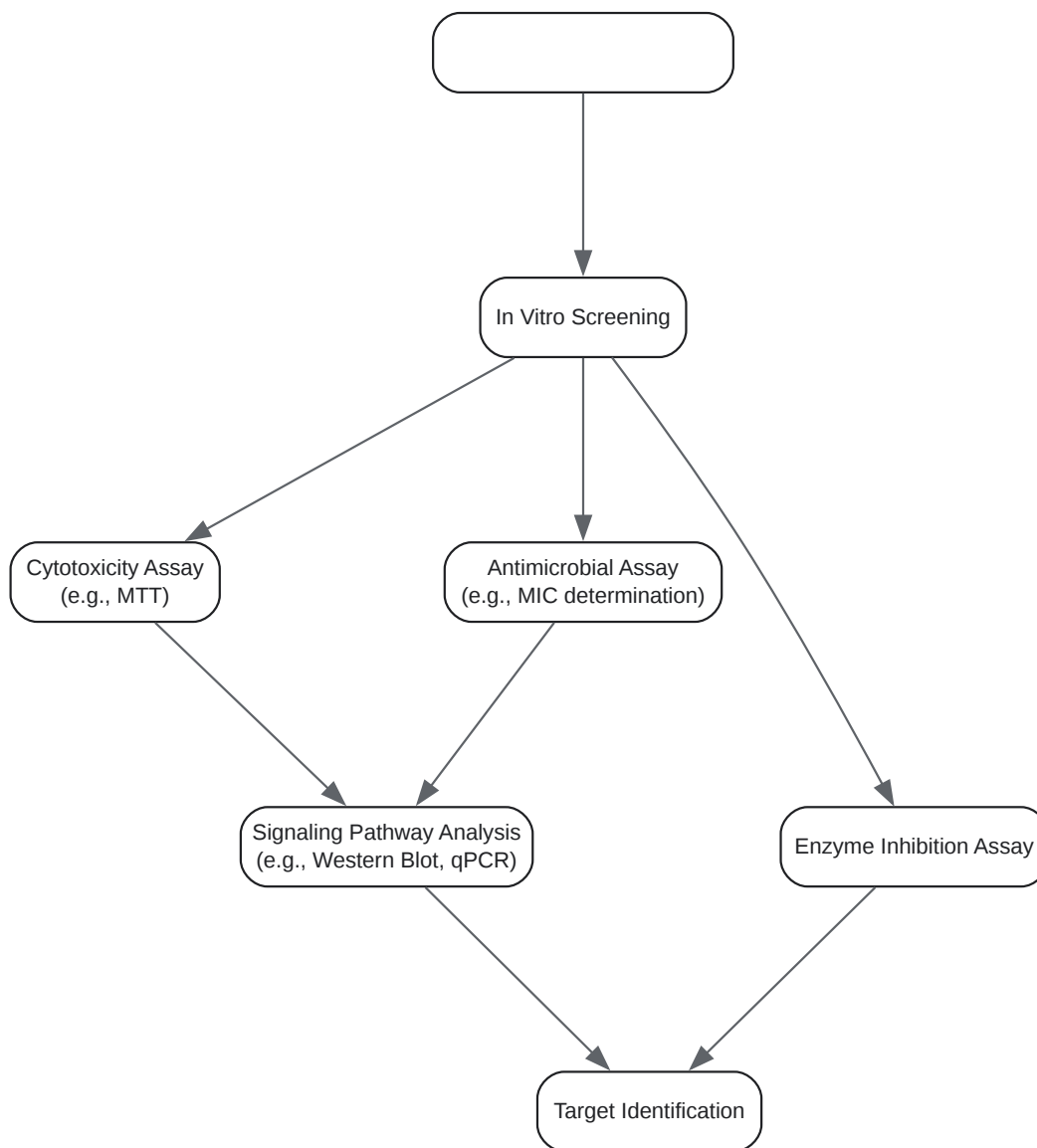
Caption: A simplified workflow for the synthesis of **2-Amino-5-iodobenzoic acid**.

Potential Biological Activity and Signaling Pathways

Currently, there is no direct evidence in the scientific literature detailing the specific signaling pathways affected by **2-Amino-5-iodobenzoic acid**. However, research on related halo-substituted aminobenzoic acids suggests potential areas of biological activity.

Studies on bromo- and iodo-substituted aminobenzoic acid derivatives have indicated that the nature of the halogen can significantly influence their antimicrobial and cytotoxic effects.[4] In some cases, iodo-substituted compounds have demonstrated comparable or more potent activity than their bromo-substituted counterparts.[4] This suggests that **2-Amino-5-iodobenzoic acid** may possess antimicrobial or cytotoxic properties that warrant further investigation.

Given its structural similarity to other biologically active aminobenzoic acids, potential, yet unconfirmed, interactions with cellular signaling pathways could be explored in future research. The following diagram illustrates a hypothetical logical relationship for investigating the biological effects of this compound.



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